

Proper Disposal of (S)-3-Carboxy-4-hydroxyphenylglycine ((S)-3C4HPG)

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Compound of Interest

Compound Name: (S)-3C4HPG

Cat. No.: B1662924

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For Research, Scientific, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of (S)-3-Carboxy-4-hydroxyphenylglycine ((S)-3C4HPG), a bioactive small molecule used in laboratory research. The following procedures are designed to ensure the safety of laboratory personnel and compliance with standard environmental regulations.

I. Understanding the Compound

(S)-3C4HPG is a research chemical identified as a Group I metabotropic glutamate (mGlu) receptor antagonist and a Group II mGlu receptor agonist.[1] As with many bioactive small molecules, a comprehensive and specific Safety Data Sheet (SDS) may not be readily available. However, data from structurally similar compounds, such as N-(4-Hydroxyphenyl)glycine and (S)-4-Carboxy-3-hydroxyphenylglycine, suggest that it should be handled as a potential irritant to the skin, eyes, and respiratory system.[2][3][4]

Chemical and Physical Properties:

Property	Value
Molecular Formula	C ₉ H ₉ NO ₅
Molecular Weight	211.17 g/mol
Appearance	Likely a solid powder
Solubility	Expected to be water-soluble

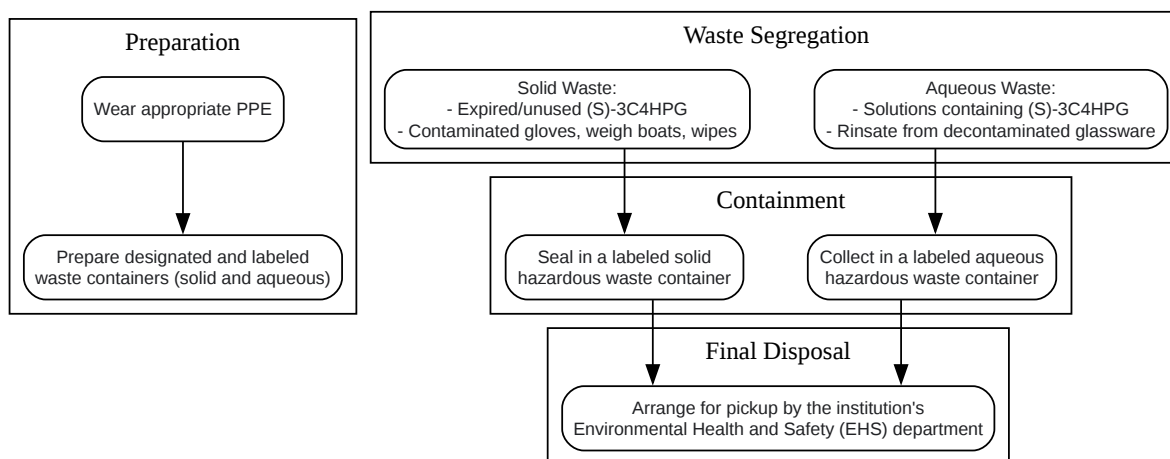
II. Personal Protective Equipment (PPE)

Before handling **(S)-3C4HPG** for any purpose, including disposal, all personnel must wear the appropriate personal protective equipment (PPE).

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Nitrile or other chemically resistant gloves.
- Body Protection: A standard laboratory coat.
- Respiratory Protection: If handling fine powders outside of a fume hood, a NIOSH-approved respirator may be necessary to prevent inhalation.

III. Disposal Workflow

The proper disposal of **(S)-3C4HPG** involves a systematic approach to waste segregation and containment. It is imperative to consult with your institution's Environmental Health and Safety (EHS) office for specific guidance, as local regulations may vary.



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Caption: A logical workflow for the proper segregation and disposal of **(S)-3C4HPG** waste.

IV. Step-by-Step Disposal Procedures

1. Solid Waste Disposal:

- **Unused or Expired Compound:** Collect any unused or expired solid **(S)-3C4HPG** in its original container or a clearly labeled, sealed waste bag. This should then be placed in a designated solid hazardous waste container.
- **Contaminated Disposables:** All disposable materials that have come into contact with **(S)-3C4HPG**, such as weigh boats, gloves, and paper towels, must be disposed of in the designated solid hazardous waste container.

2. Aqueous Waste Disposal:

- **Solutions:** All aqueous solutions containing **(S)-3C4HPG** should be collected in a designated aqueous hazardous waste container.

- **Glassware Decontamination:** Non-disposable glassware should be decontaminated by rinsing with a suitable solvent (e.g., ethanol or isopropanol), followed by water. The initial rinsate must be collected and disposed of as aqueous hazardous waste. After decontamination, the glassware can be washed according to standard laboratory procedures.

3. Spill Management:

In the event of a spill, the following steps should be taken:

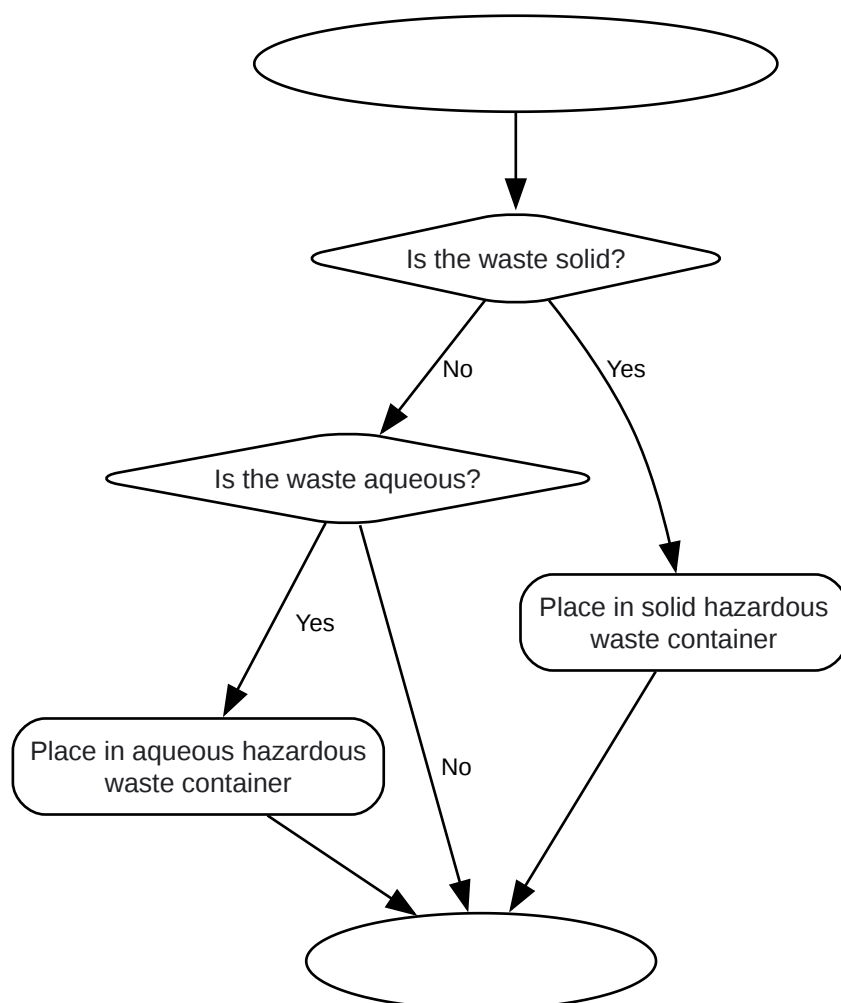
- **Restrict Access:** Immediately alert others in the area and restrict access to the spill zone.
- **Containment:** If it is a powder, prevent it from becoming airborne. For liquid spills, use an inert absorbent material to contain the spill.
- **Collection:** Carefully scoop or sweep the absorbed material into a designated solid hazardous waste container.
- **Decontamination:** Clean the spill area with a suitable solvent, collecting all cleaning materials as hazardous waste.

4. Container Management and Final Disposal:

- **Labeling:** All waste containers must be clearly and accurately labeled with their contents.
- **Storage:** Store sealed waste containers in a designated secondary containment area, away from incompatible materials, pending pickup.
- **EHS Coordination:** Follow your institution's specific procedures for requesting a hazardous waste pickup from the EHS department. Never dispose of **(S)-3C4HPG** or its containers in the regular trash or down the sanitary sewer unless explicitly permitted by your EHS office for neutralized, non-hazardous materials.

V. Logical Relationships in Disposal Decision-Making

The decision-making process for the disposal of **(S)-3C4HPG** should follow a clear, safety-first logic.



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Caption: A decision-making diagram for the correct segregation of **(S)-3C4HPG** waste streams.

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